

CAS number and molecular weight of Methomyl-d3

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Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B1676398

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Core Data Summary for Methomyl-d3

This document provides the Chemical Abstracts Service (CAS) number and molecular weight for the deuterated form of Methomyl, **Methomyl-d3**. This information is essential for researchers and scientists in fields such as analytical chemistry, drug metabolism studies, and environmental analysis, where isotopically labeled standards are utilized for quantification.

Physicochemical Data

The key identifiers for **Methomyl-d3** are summarized in the table below. This data is critical for accurate substance identification, experimental design, and data analysis in a research setting.

Identifier	Value
CAS Number	1398109-07-3[1][2][3][4][5]
Molecular Weight	165.23 g/mol [2][4][5][6][7]
Molecular Formula	C ₅ H ₇ D ₃ N ₂ O ₂ S[1][4]

Methomyl-d3 is a deuterated isotopologue of Methomyl, a broad-spectrum carbamate insecticide.[1] In laboratory settings, it serves as an internal standard for the precise quantification of Methomyl in various matrices using mass spectrometry-based methods like GC-MS or LC-MS.[1][8]

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- To cite this document: BenchChem. [CAS number and molecular weight of Methomyl-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676398#cas-number-and-molecular-weight-of-methomyl-d3]

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